

6-Amino-2-chlorobenzothiazole: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: 6-Amino-2-chlorobenzothiazole

Cat. No.: B112346

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **6-Amino-2-chlorobenzothiazole**, a key intermediate in the synthesis of various biologically active molecules. Understanding these fundamental physicochemical properties is critical for its effective use in research and development, particularly in the realms of medicinal chemistry and material science. This document outlines the known solubility characteristics, details experimental protocols for rigorous assessment, and discusses the stability profile of the compound under various stress conditions.

Core Properties of 6-Amino-2-chlorobenzothiazole

| Property | Value | Source |
|-------------------|--|--------|
| Molecular Formula | C ₇ H ₅ ClN ₂ S | [1] |
| Molecular Weight | 184.65 g/mol | [1] |
| Appearance | Off-white to light beige crystalline powder | [2][3] |
| Melting Point | 199-201 °C | |
| CAS Number | 95-24-9 | [2] |

Solubility Profile

Currently, detailed quantitative solubility data for **6-Amino-2-chlorobenzothiazole** in a wide range of common organic solvents is not extensively published. However, qualitative assessments are available and summarized below. For many applications, determination of quantitative solubility is a prerequisite for which standardized experimental protocols are described in the following sections.

| Solvent | Qualitative Solubility |
|---------------------------|------------------------|
| Water | Insoluble[2][4] |
| Methanol | Soluble[3] |
| Ethanol | Data not available |
| Acetone | Data not available |
| Dimethyl Sulfoxide (DMSO) | Data not available |
| Dimethylformamide (DMF) | Data not available |

Experimental Protocol for Quantitative Solubility Determination (Shake-Flask Method)

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound.[5]

Objective: To determine the saturation concentration of **6-Amino-2-chlorobenzothiazole** in various solvents at a controlled temperature.

Materials:

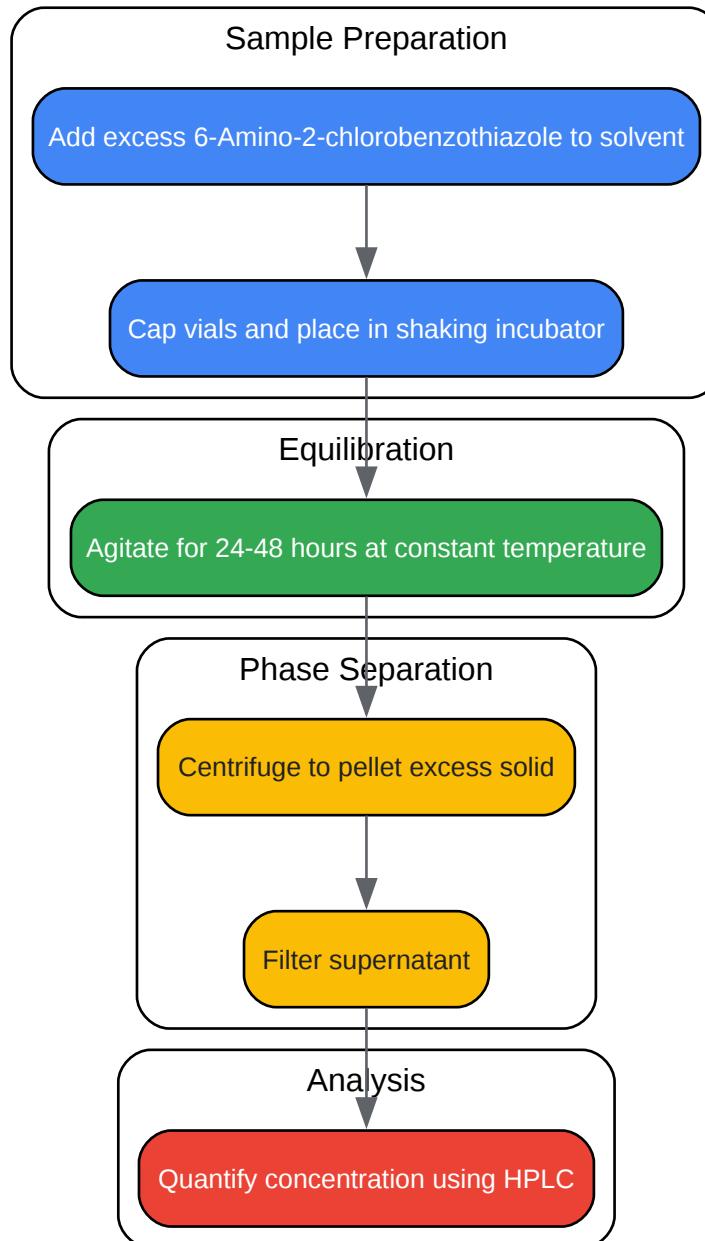
- **6-Amino-2-chlorobenzothiazole**
- Selected solvents (e.g., water, ethanol, methanol, acetone, DMSO, DMF)
- Glass vials with screw caps
- Shaking incubator or orbital shaker with temperature control

- Analytical balance
- Centrifuge
- Syringe filters (e.g., 0.45 µm)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV) or other validated analytical method.

Procedure:

- Add an excess amount of **6-Amino-2-chlorobenzothiazole** to a vial containing a known volume of the selected solvent. The excess solid should be clearly visible.
- Securely cap the vials and place them in a shaking incubator set to a constant temperature (e.g., 25 °C or 37 °C).
- Agitate the samples for a predetermined period (typically 24-48 hours) to ensure equilibrium is reached.
- After incubation, visually inspect the vials to confirm the presence of undissolved solid.
- Centrifuge the samples to pellet the excess solid.
- Carefully withdraw an aliquot of the supernatant and filter it using a syringe filter to remove any remaining solid particles.
- Quantify the concentration of dissolved **6-Amino-2-chlorobenzothiazole** in the filtrate using a validated analytical method, such as HPLC.
- Perform the experiment in triplicate for each solvent to ensure reproducibility.

Workflow for Solubility Determination

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Workflow for Solubility Determination

Stability Profile and Forced Degradation Studies

6-Amino-2-chlorobenzothiazole is reported to be stable under normal temperature and pressure.^[2] However, a comprehensive understanding of its stability requires forced degradation studies, which are essential for identifying potential degradation products and establishing the intrinsic stability of the molecule.^[6] These studies involve subjecting the compound to stress conditions more severe than those it would typically encounter during storage and use.^[7]

Experimental Protocol for Forced Degradation Studies

Objective: To investigate the degradation pathways of **6-Amino-2-chlorobenzothiazole** under various stress conditions.

General Procedure:

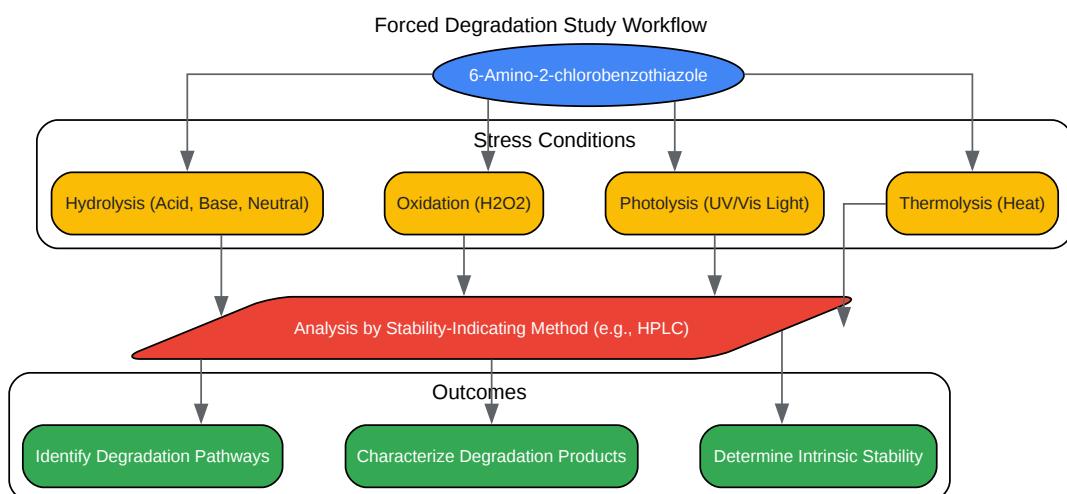
- Prepare solutions of **6-Amino-2-chlorobenzothiazole** in a suitable solvent.
- Expose the solutions to the stress conditions outlined below.
- At specified time points, withdraw samples and analyze them using a stability-indicating analytical method (typically HPLC) to quantify the remaining parent compound and detect any degradation products.

Stress Conditions:

- Hydrolytic Stability:
 - Acidic: Reflux the compound in 0.1 M HCl.
 - Basic: Reflux the compound in 0.1 M NaOH.
 - Neutral: Reflux the compound in water.
- Oxidative Stability: Treat the compound with a solution of hydrogen peroxide (e.g., 3-30% v/v) at room temperature.
- Photolytic Stability: Expose a solution of the compound to UV light (e.g., 254 nm) and/or visible light in a photostability chamber. A solid sample should also be exposed to light.

- Thermal Stability: Heat a solid sample of the compound in an oven at a high temperature (e.g., 60-80°C).

Potential Decomposition Products: Upon thermal decomposition, irritating and toxic gases such as hydrogen chloride, carbon monoxide, oxides of nitrogen, and oxides of sulfur may be generated.[2]



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Forced Degradation Study Workflow

Conclusion

This technical guide consolidates the available information on the solubility and stability of **6-Amino-2-chlorobenzothiazole** and provides standardized protocols for their detailed investigation. While qualitative data suggests it is insoluble in water and soluble in methanol,

further quantitative studies are necessary to fully characterize its solubility in a broader range of common solvents. The compound is generally stable, but forced degradation studies are crucial for elucidating its degradation pathways and ensuring its suitability for various applications in research and development. The methodologies and workflows presented herein provide a robust framework for scientists and researchers to generate the critical data required for their work.

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References

- 1. scbt.com [scbt.com]
- 2. 2-Amino-6-chlorobenzothiazole(95-24-9)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 3. 2-Amino-6-chlorobenzothiazole | 95-24-9 [amp.chemicalbook.com]
- 4. chemeo.com [chemeo.com]
- 5. pharmtech.com [pharmtech.com]
- 6. Development of forced degradation and stability indicating studies of drugs—A review - PMC [pmc.ncbi.nlm.nih.gov]
- 7. medcraveonline.com [medcraveonline.com]
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